

analytical methods for quantification of 3-(4-Bromophenyl)-2-methyl-1-propene

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Compound of Interest

Compound Name: 3-(4-Bromophenyl)-2-methyl-1-propene

CAS No.: 83558-89-8

Cat. No.: B1288627

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Executive Summary

This technical guide details the analytical characterization and quantification of **3-(4-Bromophenyl)-2-methyl-1-propene** (also known as 1-bromo-4-(2-methylallyl)benzene). This compound is a critical intermediate in organic synthesis, particularly serving as an electrophile in palladium-catalyzed cross-coupling reactions (e.g., Suzuki-Miyaura, Heck) due to the labile C-Br bond.

Accurate quantification is essential for two primary scenarios:

- **Assay/Purity Analysis:** Determining the quality of the starting material prior to synthesis.
- **Trace Impurity Monitoring:** Detecting unreacted residues in Final Pharmaceutical Ingredients (FPI), where aryl halides must be controlled to ppm levels to satisfy ICH Q3A/Q3B and M7 guidelines.

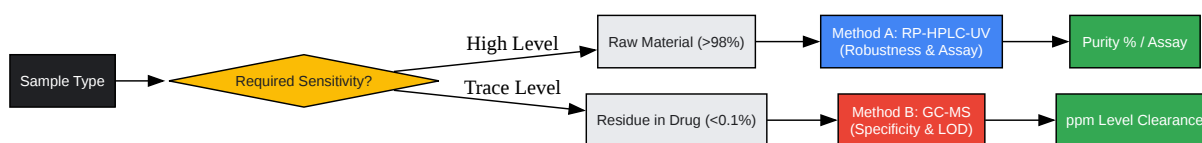
Chemical Identity & Physicochemical Profile

Understanding the analyte's properties drives the method selection.

Property	Description
Chemical Name	3-(4-Bromophenyl)-2-methyl-1-propene
CAS Number	83558-89-8
Molecular Formula	C ₁₀ H ₁₁ Br
Molecular Weight	211.10 g/mol
Structure	p-Substituted aryl bromide with a methallyl tail.
Solubility	Hydrophobic (LogP ~4.1). Soluble in Acetonitrile (MeCN), Methanol (MeOH), Hexane. Insoluble in water.
Chromophore	UV Active (Benzene ring conjugated with weak hyperconjugation from the allylic system). approx. 220–254 nm.
Volatility	Semi-volatile; suitable for GC-MS.

Analytical Strategy Workflow

The following decision matrix illustrates the selection of the appropriate analytical technique based on the detection limit requirements.



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Figure 1: Decision matrix for selecting between HPLC and GC-MS based on the analytical threshold required.

Protocol A: High-Performance Liquid Chromatography (HPLC-UV)

Application: Routine assay, purity checks, and reaction monitoring. Rationale: The hydrophobic nature of the methallyl group and the bromine atom makes Reverse Phase (RP) chromatography on a C18 column the most stable and reproducible method.

Instrument Configuration

- System: HPLC with PDA/UV Detector (e.g., Agilent 1260/1290 or Waters Alliance).
- Column: Agilent ZORBAX Eclipse Plus C18 (4.6 x 100 mm, 3.5 μ m) or equivalent.
 - Why: End-capped C18 prevents peak tailing caused by interaction with silanols, ensuring sharp peaks for the neutral aryl halide.
- Detector Wavelength: 220 nm (primary), 254 nm (secondary confirmation).

Mobile Phase Preparation

- Solvent A: 0.1% Formic Acid in Water (Milli-Q grade).
- Solvent B: Acetonitrile (HPLC Grade).

Gradient Method

Time (min)	% Solvent A (Water)	% Solvent B (MeCN)	Flow Rate (mL/min)
0.00	60	40	1.0
8.00	10	90	1.0
10.00	10	90	1.0
10.10	60	40	1.0
14.00	60	40	1.0

Sample Preparation

- Stock Solution: Weigh 10 mg of reference standard into a 10 mL volumetric flask. Dissolve in 100% Acetonitrile. (Conc: 1000 ppm).
- Working Standard: Dilute Stock 1:10 with Mobile Phase (Initial ratio 60:40 Water:MeCN) to prevent solvent mismatch peaks.
- Filtration: Filter through a 0.22 µm PTFE syringe filter before injection.

Critical Control Point: Ensure the sample solvent matches the initial mobile phase strength to avoid "solvent effect" peak broadening.

Protocol B: Gas Chromatography-Mass Spectrometry (GC-MS)

Application: Trace quantification (ppm levels) in complex matrices or final drug substances.

Rationale: GC-MS provides superior sensitivity and specificity compared to HPLC-UV. The molecular ion and specific bromine isotopic pattern provide definitive identification.

Instrument Configuration

- System: GC-MS (Single Quadrupole or Triple Quad).
- Column: DB-5ms or HP-5ms (30 m × 0.25 mm × 0.25 µm).
 - Why: A 5% phenyl-methylpolysiloxane phase is standard for non-polar to mid-polar aromatics.
- Carrier Gas: Helium @ 1.0 mL/min (Constant Flow).
- Inlet: Splitless mode (for trace analysis) @ 250°C.

Temperature Program

Stage	Rate (°C/min)	Temperature (°C)	Hold Time (min)
Initial	-	50	1.0
Ramp 1	20	200	0.0
Ramp 2	10	280	3.0
Total Time	19.5 min		

MS Detection Parameters (SIM Mode)

For quantification, use Selected Ion Monitoring (SIM) to maximize sensitivity.

- Target Ion (Quant): m/z 210 and 212 (Molecular Ion doublet due to
 and
).
- Qualifier Ions:
 - m/z 131 (Loss of Br, formation of methyl-allyl-phenyl cation).
 - m/z 91 (Tropylium ion, characteristic of benzyl fragments).
- Dwell Time: 100 ms per ion.

Method Validation Criteria (Self-Validating System)

To ensure the method is trustworthy (E-E-A-T), perform the following system suitability tests:

- Isotopic Ratio Check: The abundance ratio of m/z 210 to 212 must be approximately 1:1 (natural abundance of Br isotopes). Deviation >10% indicates interference.
- Signal-to-Noise (S/N): For the Limit of Quantification (LOQ), S/N must be >10.

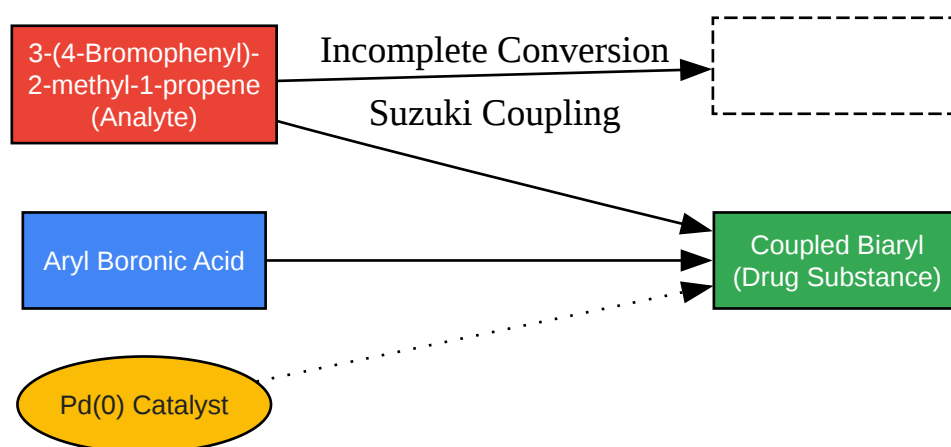
Synthesis & Impurity Context (Mechanistic Insight)

Why do we analyze this? This molecule is typically used in Suzuki-Miyaura coupling.

- Reaction: **3-(4-Bromophenyl)-2-methyl-1-propene** + Aryl Boronic Acid

Biaryl Product.

- Impurity Fate: If the reaction is incomplete, the starting material (the bromide) remains.
- Genotoxicity Risk: While aryl halides are less reactive than alkyl halides, they are still flagged for control in pharmaceutical intermediates. The GC-MS method above serves as a "Limit Test" to prove the material has been purged below safety thresholds (typically <20 ppm depending on daily dose).



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Figure 2: The fate of the analyte in synthesis, highlighting the necessity for trace quantification.

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